Technical Guide: Spectroscopic Data of 1,1'-Methylenebis(5-oxo-DL-proline)

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Compound of Interest

Compound Name:	*1,1'-Methylenebis(5-oxo-DL-proline)*
CAS No.:	*16473-66-8*
Cat. No.:	*B098519*

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Chemical Identity & Structural Context

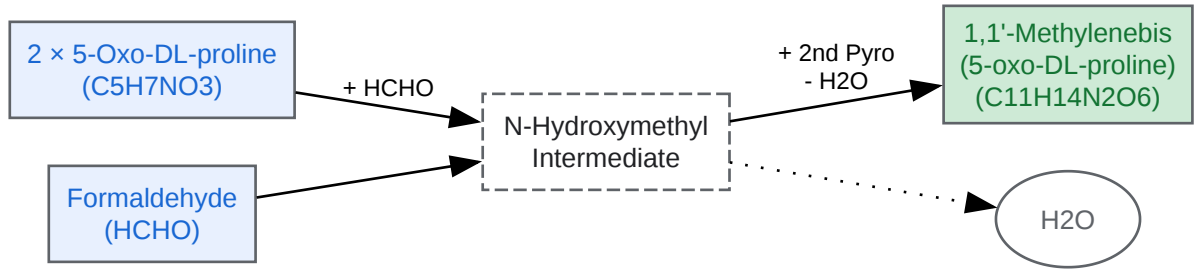
1,1'-Methylenebis(5-oxo-DL-proline) consists of two pyroglutamic acid rings linked at the lactam nitrogen atoms by a methylene bridge. Unlike the monomer, this dimer lacks the N-H functionality, a critical feature for spectroscopic differentiation.

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Parameter	Details
IUPAC Name	1,1'-Methylenebis(5-oxopyrrolidine-2-carboxylic acid)
CAS Number	16473-66-8 (L-isomer ref); DL-form is the racemate/meso mix.
Molecular Formula	
Molecular Weight	270.24 g/mol
Solubility	Soluble in water, DMSO, Methanol; sparingly soluble in non-polar solvents.
Key Structural Feature	(Aminal-like Methylene Bridge)

Structural Visualization

The following diagram illustrates the connectivity and the synthesis pathway from 5-oxoproline and formaldehyde.



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Caption: Synthesis pathway showing the condensation of two equivalents of 5-oxoproline with formaldehyde to form the methylene-bridged dimer.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum is defined by the loss of the amide proton (NH) and the appearance of the diagnostic methylene bridge signal.

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H NMR Data (DMSO-

, 400 MHz)

Note: The DL-isomer exists as a mixture of enantiomers (RR/SS) and the meso form (RS). This may result in signal splitting or complexity (e.g., AB quartets) for the bridge protons due to diastereotopic environments.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Bridge	4.75 – 5.15	s (or AB q)	2H	Diagnostic: methylene bridge. Typically desheilded relative to N-Me.
-CH	4.15 – 4.45	dd	2H	Methine proton adjacent to COOH and N.
-CH	1.95 – 2.35	m	4H	Ring methylene protons (C3/C3').
-CH	2.35 – 2.60	m	4H	Ring methylene adjacent to C=O (C4/C4').
COOH	12.0 – 12.8	br s	2H	Carboxylic acid protons (exchangeable with D O).

C NMR Data (DMSO-

, 100 MHz)

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Carbon Type	Shift (, ppm)	Assignment
Lactam C=O	174.5 – 176.0	Amide carbonyl carbons (C5/C5').
Acid C=O	172.0 – 173.5	Carboxylic acid carbonyls.
-CH	56.0 – 58.5	Chiral center carbons (C2/C2').
Bridge CH	48.0 – 52.0	Diagnostic: carbon. Key differentiator from N-Methyl (~30 ppm).
-CH	28.5 – 29.5	Ring carbon adjacent to lactam C=O.
-CH	24.5 – 26.0	Ring carbon (C3/C3').

B. Infrared (IR) Spectroscopy

The IR spectrum confirms the bis-lactam structure and the absence of the N-H stretch found in the monomer.

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Functional Group	Wavenumber (cm)	Description
O-H Stretch	2500 – 3300	Broad, characteristic of carboxylic acid dimers.
C=O (Acid)	1715 – 1735	Strong stretch, carboxylic acid carbonyl.
C=O (Lactam)	1660 – 1690	Strong stretch, tertiary amide (lactam).
N-H Stretch	ABSENT	Diagnostic: Absence confirms substitution at the nitrogen. (Monomer has band at ~3200 cm).
C-N Stretch	1400 – 1450	Amide C-N stretching vibrations.

C. Mass Spectrometry (MS)

Mass spectrometry provides definitive molecular weight confirmation and fragmentation patterns characteristic of the bis-structure.

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive Mode)
- Molecular Ion:

  Da

Fragmentation Pathway (MS/MS):

- Precursor:

  [1]
- Loss of H

O/COOH:

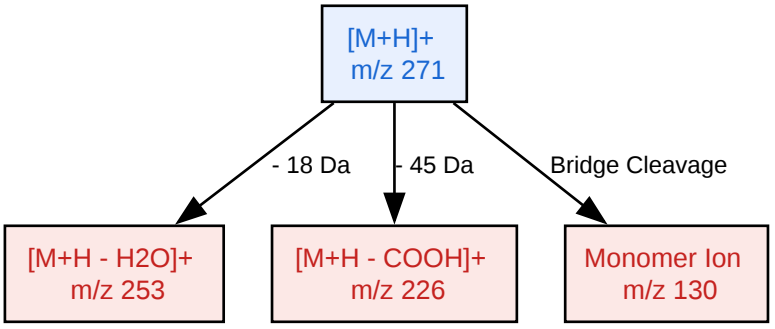
(Loss of water) or

(Loss of COOH).

- Cleavage of Bridge: The methylene bridge is relatively stable, but high energy collision may cleave the N-C bond, yielding fragments at

  (5-oxoproline monomer cation) and

  (N-methylene-5-oxoproline cation).



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Caption: Proposed ESI-MS fragmentation pathway for 1,1'-Methylenebis(5-oxo-proline).

Experimental Protocols

Protocol 1: Sample Preparation for NMR

To ensure high-resolution spectra without interference from exchangeable protons:

- Solvent: Use DMSO-

  (99.9% D) as the primary solvent.

  can be used, but the COOH proton will exchange and disappear.

- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL of solvent.

- Reference: Calibrate to residual DMSO quintet at 2.50 ppm (

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H) and 39.5 ppm (

C).

- Temperature: Run at 298 K (25°C).

Protocol 2: Detection of Impurity in Peptide Formulations

If detecting this as an impurity:

- LC-MS Method: Use a C18 Reverse Phase column (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: Monitor EIC (Extracted Ion Chromatogram) for m/z 271.09.

References

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Sources

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